

A Researcher's Guide to Contact Angle Measurements of Hydrophilic Self-Assembled Monolayers

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Compound of Interest

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For scientists and engineers in materials science and drug development, understanding and controlling surface properties at the molecular level is paramount. Self-assembled monolayers (SAMs) offer a powerful tool for tailoring surface chemistry with high precision. This guide provides a comparative analysis of advancing water contact angles for common hydrophilic SAMs on gold, alongside a detailed experimental protocol for their measurement.

The wettability of a surface, quantified by the contact angle of a liquid, is a critical parameter in a vast array of applications, from biocompatible coatings on medical implants to the immobilization of biomolecules in diagnostic arrays. Hydrophilic SAMs, which promote wetting by water, are of particular interest. The choice of the terminal functional group of the alkanethiol molecules that form the SAM dictates the degree of hydrophilicity.

Comparative Analysis of Water Contact Angles

The advancing contact angle of water is a key metric for characterizing the hydrophilicity of a surface. A lower contact angle indicates a more hydrophilic surface. The following table summarizes representative advancing water contact angles for several common hydrophilic and, for comparison, hydrophobic SAMs formed from alkanethiols on a gold substrate. These values have been compiled from seminal and review literature in the field. It is important to note that the exact contact angle can vary depending on factors such as the length of the alkyl chain, the purity of the thiol, the cleanliness of the gold substrate, and the specific measurement conditions.



Terminal Group	Chemical Formula	Contact Angle (Advancing, Water)	Surface Character	Reference(s)
Hydrophilic SAMs				
Hydroxyl	HS-(CH2)11-OH	< 15°	Highly Hydrophilic	[1]
Carboxylic Acid	HS-(CH ₂) ₁₀ - COOH	< 10° (deprotonated)	Highly Hydrophilic	[2]
Amine	HS-(CH ₂) ₁₁ -NH ₂	30° - 40°	Hydrophilic	
Oligo(ethylene glycol)	HS-(CH2)11- (OCH2CH2)3-OH	35° - 45°	Hydrophilic	
Hydrophobic SAM (for comparison)				
Methyl	HS-(CH ₂) ₁₀ -CH ₃	~110°	Hydrophobic	[1]

Experimental Protocols

Accurate and reproducible contact angle measurements are essential for the reliable characterization of SAMs. The following is a detailed protocol for the preparation of SAMs on gold and the subsequent measurement of the advancing water contact angle using the sessile drop method.

I. Substrate Preparation

- Obtain Gold Substrates: Start with silicon wafers coated with a thin layer of titanium or chromium (as an adhesion layer) followed by a 50-200 nm layer of gold.
- · Cleaning:
 - Cut the wafer into appropriately sized pieces (e.g., 1 cm x 1 cm).



- Rinse the substrates with ethanol and deionized (DI) water.
- Dry the substrates under a stream of dry nitrogen.
- Clean the substrates using a UV-ozone cleaner for 15-20 minutes to remove organic contaminants. Alternatively, immerse the substrates in a piranha solution (a 3:1 mixture of concentrated sulfuric acid and 30% hydrogen peroxide) for 5-10 minutes. Caution: Piranha solution is extremely corrosive and reactive and should be handled with extreme care in a fume hood with appropriate personal protective equipment.
- Thoroughly rinse the cleaned substrates with DI water and then ethanol.
- Dry the substrates again under a stream of dry nitrogen.

II. Self-Assembled Monolayer (SAM) Formation

- Prepare Thiol Solution: Prepare a 1 mM solution of the desired alkanethiol in absolute ethanol.
- Immersion: Immediately after cleaning and drying, immerse the gold substrates in the thiol solution. Ensure the entire surface of the gold is covered.
- Incubation: Allow the SAM to form by incubating the substrates in the thiol solution for at least 18-24 hours at room temperature in a covered container to prevent evaporation and contamination.
- Rinsing: After incubation, remove the substrates from the thiol solution and rinse them thoroughly with ethanol to remove any non-covalently bound thiols.
- Drying: Dry the SAM-coated substrates with a gentle stream of dry nitrogen.

III. Contact Angle Measurement (Sessile Drop Method)

- Instrument Setup: Use a contact angle goniometer equipped with a high-resolution camera and a precision liquid dispensing system.
- Sample Placement: Place the SAM-coated substrate on the sample stage of the goniometer.



- Droplet Deposition:
 - Fill the syringe of the dispensing system with high-purity DI water.
 - Carefully dispense a small droplet of water (typically 2-5 μL) onto the surface of the SAM.
- Advancing Angle Measurement:
 - Slowly increase the volume of the droplet while recording a video. The advancing contact
 angle is the angle measured just as the three-phase (solid-liquid-gas) contact line begins
 to advance across the surface.
 - Alternatively, for a static measurement that approximates the advancing angle, measure
 the contact angle immediately after the droplet has been gently deposited and has
 stabilized.
- Image Analysis: Use the software associated with the goniometer to analyze the captured image of the droplet. The software will fit a mathematical model (e.g., Young-Laplace) to the droplet shape to determine the contact angle at the solid-liquid interface.
- Multiple Measurements: Perform measurements at multiple locations on each substrate and on multiple substrates to ensure reproducibility and to obtain a statistically significant average contact angle.

Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for preparing and characterizing hydrophilic SAMs via contact angle measurements.





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Experimental workflow for contact angle measurement.

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